

Essential Safety and Logistics for Handling 1-Dimethylamino-2-propanol

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Compound of Interest

Compound Name: 1-Dimethylamino-2-propanol

Cat. No.: B140979

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This guide provides critical safety and logistical information for the handling and disposal of **1-Dimethylamino-2-propanol** (CAS No. 108-16-7), tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

1-Dimethylamino-2-propanol is a hazardous chemical that is a flammable liquid and vapor.^[1]
^[2] It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.^[1]

Quantitative Data Summary

Property	Value	Source
Flash Point	26 °C (78.8 °F)	[3]
Boiling Point	121 - 127 °C	[3]
Melting Point	-85 °C	[3]
Vapor Pressure	8 mm Hg (at 20 °C)	[3]
Relative Density	0.837 g/cm ³ (at 25 °C)	[3]
Oral LD50 (Rat)	1360 mg/kg	[3]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause severe eye damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene) and appropriate protective clothing to prevent skin exposure.[1]	Prevents severe skin burns and harmful effects from skin contact.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type ABEK (EN14387) respirator filter is also recommended.[1]	Protects against inhalation of vapors that can cause respiratory irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Work in a well-ventilated area.
- For all procedures, use a chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible.[1]

2. Pre-Handling Checks:

- Inspect all PPE for integrity before use.
- Ensure all containers are properly labeled and free from damage.
- Keep away from heat, sparks, open flames, and other ignition sources.[2] No smoking.[3]

3. Chemical Handling:

- Ground and bond containers when transferring material to prevent static discharge.[2]
- Use only non-sparking tools.[2]
- Avoid contact with skin and eyes.[3]
- Do not breathe mist, vapors, or spray.[1]
- Do not eat, drink, or smoke when using this product.[3]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Store in a designated flammables and corrosives area.[1]
- Keep away from incompatible materials such as acids and amines.[1]

Disposal Plan: Step-by-Step Waste Management

1. Waste Collection:

- Collect waste **1-Dimethylamino-2-propanol** and any contaminated materials (e.g., absorbent pads, gloves) in a suitable, closed, and properly labeled container.[\[1\]](#)[\[2\]](#)

2. Spill and Leak Management:

- In case of a spill, remove all sources of ignition.[\[2\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[2\]](#)
- Absorb the spill with an inert absorbent material.[\[1\]](#)
- Collect the absorbed material and place it in a suitable container for disposal.[\[2\]](#)

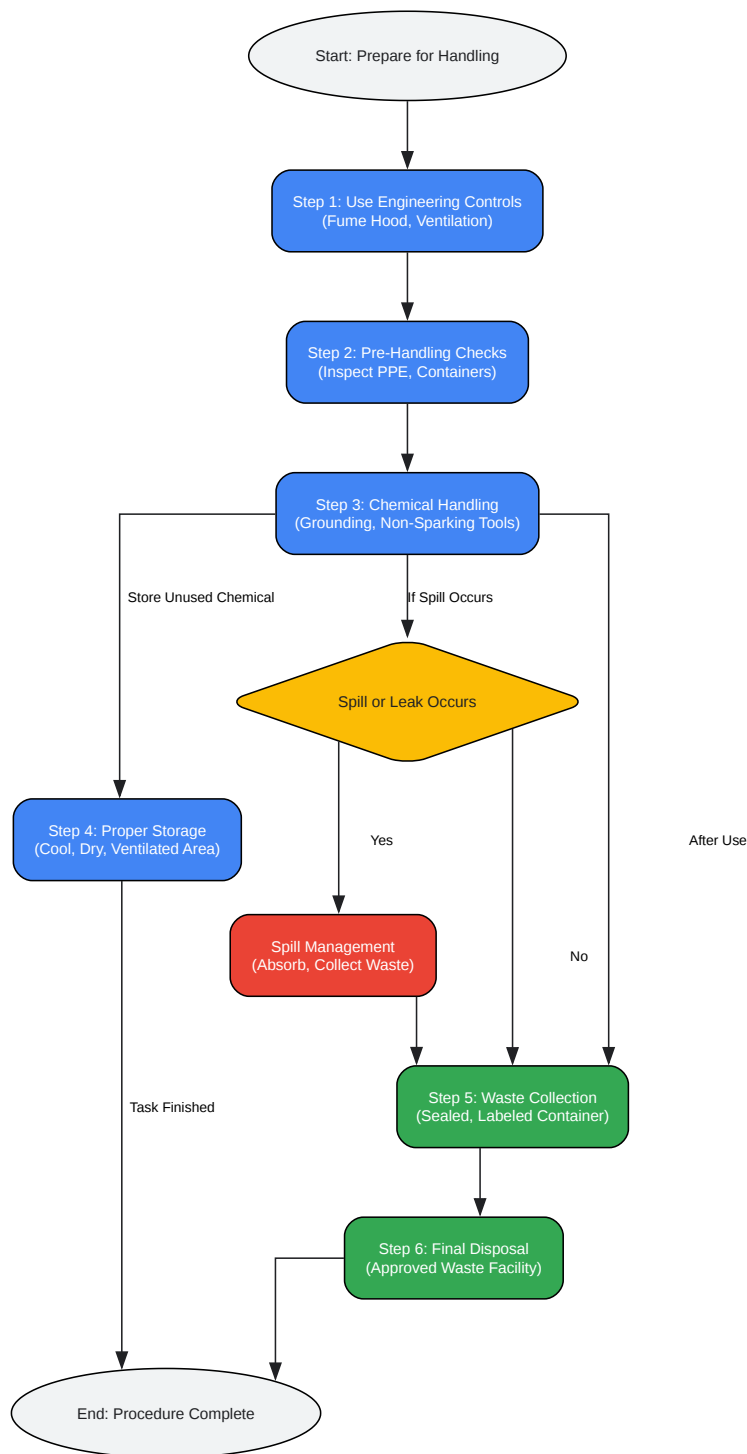
3. Final Disposal:

- Dispose of the waste container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#)[\[5\]](#) Do not dispose of it in the sanitary sewer.

Emergency First-Aid Procedures

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet to the doctor in attendance.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)

Workflow for Handling and Disposal of 1-Dimethylamino-2-propanol



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Caption: Workflow for the safe handling and disposal of **1-Dimethylamino-2-propanol**.

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